

Precision Engineering of Bioactive Scaffolds: Functionalization of (S)-2,5- Dichlorophenylalanine[1]

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Compound of Interest

Compound Name: (S)-2-Amino-3-(2,5-dichlorophenyl)propanoic acid
CAS No.: 754971-91-0
Cat. No.: B1590270

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Strategic Rationale & Chemical Space

(S)-2-Amino-3-(2,5-dichlorophenyl)propanoic acid (2,5-Cl₂-Phe) is a high-value non-canonical amino acid used to modulate the physicochemical properties of peptide therapeutics and small-molecule inhibitors.[1][2] Unlike its non-halogenated parent (Phenylalanine), the 2,5-dichloro substitution pattern introduces two critical features:

- **Orthogonal Steric Lock:** The chlorine atom at the ortho (2-) position creates significant steric bulk near the peptide backbone, restricting conformational freedom (and torsion angles). This is often exploited to "lock" bioactive conformations in peptidomimetics.
- **Electronic Deactivation:** The electron-withdrawing nature of the two chlorine atoms lowers the

of the aromatic ring, reducing oxidative metabolism (e.g., by cytochrome P450) and increasing lipophilicity for better membrane permeability.

Target Audience: Medicinal Chemists, Peptide Scientists, and Process Chemists.

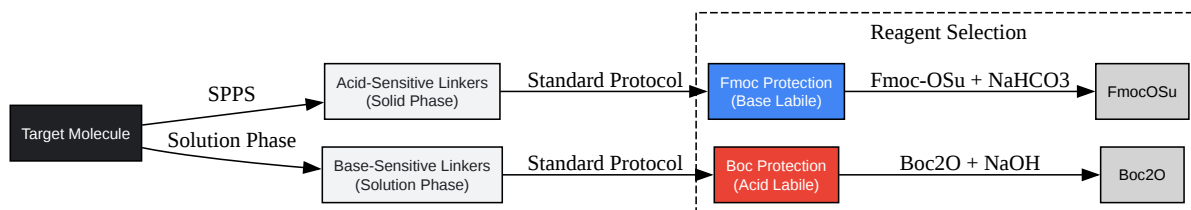
Pre-Synthetic Planning: The Steric Challenge

Critical Warning: The primary synthetic challenge with 2,5-Cl₂-Phe is the steric hindrance imposed by the 2-chloro substituent.^[1] Standard coupling protocols (e.g., EDC/NHS) often result in incomplete conversion or slow kinetics. Furthermore, the electron-withdrawing effect increases the acidity of the

-proton, heightening the risk of racemization during activation.

Decision Matrix: Protection Group Strategy

Before derivatization, select the protection scheme based on your downstream application.



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Protocol A: N-Terminal Protection (Fmoc-Cl₂-Phe-OH)

Objective: Synthesis of N-(9-Fluorenylmethoxycarbonyl)-(S)-2,5-dichlorophenylalanine.^{[1][2]}

Rationale: Fmoc is preferred for solid-phase peptide synthesis (SPPS) and prevents racemization during subsequent coupling steps better than acyl groups.

Materials

- (S)-2,5-Dichlorophenylalanine (1.0 equiv)[1]
- Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide) (1.1 equiv)[1]
- Sodium Bicarbonate (
)
- Acetone/Water (1:1 v/v)
- 1M HCl (for acidification)

Step-by-Step Methodology

- Solubilization: In a round-bottom flask, suspend (S)-2,5-dichlorophenylalanine (10 mmol) in 25 mL of water. Add

(20 mmol, 2.0 equiv) and stir until the solution becomes clear (formation of the sodium salt).
- Reagent Addition: Dissolve Fmoc-OSu (11 mmol) in 25 mL of acetone. Add this solution dropwise to the amino acid solution over 30 minutes at

.
 - Note: The dropwise addition prevents precipitation of the Fmoc reagent.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. Monitor by TLC (System: CHCl₃/MeOH/AcOH 90:8:2). The spot for the free amino acid (ninhydrin positive) should disappear.
- Workup (Critical for Purity):
 - Evaporate the acetone under reduced pressure (rotary evaporator,

).
 - Wash the remaining aqueous phase with diethyl ether (

mL) to remove unreacted Fmoc-OSu and byproducts.

- Acidification: Cool the aqueous phase to

and slowly acidify to pH 1-2 using 1M HCl. The product will precipitate as a white solid.

- Isolation: Filter the precipitate, wash with cold water, and dry under vacuum over

.

Yield Expectation: 85-95% Quality Control: Check optical rotation

to ensure no racemization occurred (compare to literature standard if available, otherwise use chiral HPLC).

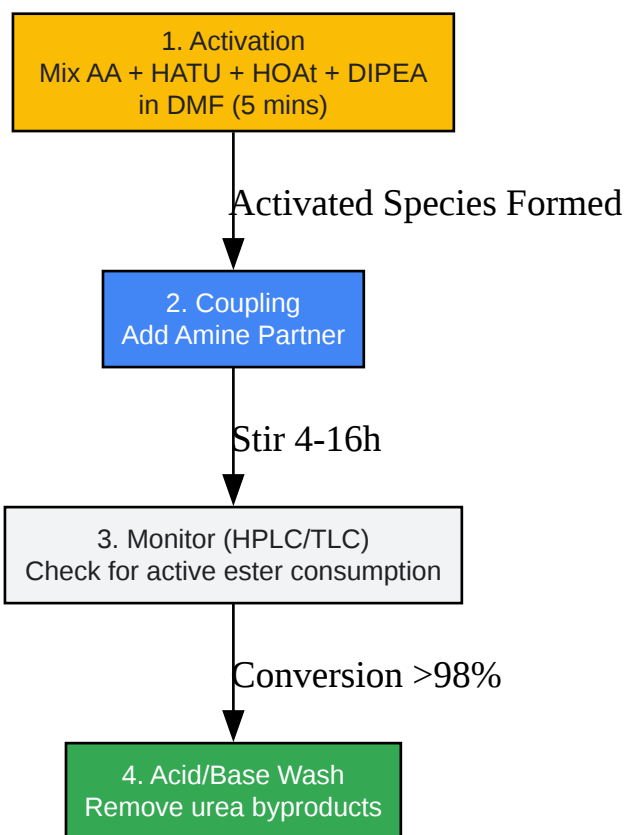
Protocol B: Sterically Demanding Peptide Coupling

Objective: Coupling Fmoc-(S)-2,5-Cl₂-Phe-OH to a secondary amine or sterically hindered N-terminus.[1][2] The Challenge: The 2-chloro substituent blocks the approach of the nucleophile. Weak activators (EDC/HOBt) often fail. We utilize HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) which generates a highly reactive ester.

Materials

- Fmoc-(S)-2,5-Cl₂-Phe-OH (1.0 equiv)[1]
- Amine coupling partner (1.0 - 1.2 equiv)[1][2]
- HATU (1.1 equiv)
- HOAt (1-Hydroxy-7-azabenzotriazole) (1.1 equiv) - Optional but recommended for extreme sterics.[1]
- DIPEA (N,N-Diisopropylethylamine) (2.5 equiv)
- Dry DMF (Dimethylformamide)

Workflow Diagram



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Procedure

- Activation: Dissolve Fmoc-(S)-2,5-Cl₂-Phe-OH (1.0 mmol) and HATU (1.1 mmol) in dry DMF (5 mL) under nitrogen. Add DIPEA (2.5 mmol). Stir for 2-5 minutes. The solution should turn slightly yellow.
 - Why? Pre-activation ensures the formation of the O-At ester before the amine is introduced, reducing competing reactions.
- Coupling: Add the amine component (1.0 mmol). If the amine is a salt (e.g., HCl salt), add an extra equivalent of DIPEA.
- Reaction: Stir at room temperature. Due to the 2,5-dichloro steric hindrance, reaction times may extend to 16-24 hours.^[1]
 - Troubleshooting: If conversion is low after 24h, do not heat (causes racemization). Instead, perform a "double coupling" (filter, resuspend in fresh reagents).

- Workup: Dilute with Ethyl Acetate. Wash sequentially with:
 - 10% Citric Acid (removes DIPEA and unreacted amine)
 - Saturated
(removes unreacted acid and HOBt/HOAt)
 - Brine.^[2]
- Purification: Flash column chromatography (Hexane/Ethyl Acetate).

Protocol C: Reductive Transformation to Amino Alcohols

Objective: Synthesis of (S)-2-Amino-3-(2,5-dichlorophenyl)propan-1-ol. Application: Precursor for protease inhibitors (e.g., hydroxyethylamine isosteres) or chiral auxiliaries.

Materials

- (S)-2,5-Dichlorophenylalanine (1.0 equiv)^[1]
- Sodium Borohydride (
) (2.5 equiv)
- Iodine (
) (1.0 equiv)
- Dry THF (Tetrahydrofuran)

Mechanism & Safety

This protocol uses the

system, which generates Borane (

) in situ. This is safer and more selective than

, reducing the risk of de-halogenating the aromatic ring (aryl chlorides can be reduced by under aggressive conditions).

Step-by-Step Methodology

- Setup: In a dry 3-neck flask equipped with a reflux condenser and addition funnel, suspend (S)-2,5-dichlorophenylalanine (10 mmol) in dry THF (30 mL).
- Reagent Prep: Add

(25 mmol) in one portion.
- Iodine Addition: Dissolve Iodine (10 mmol) in THF (10 mL). Add this solution dropwise to the reaction mixture over 30 minutes at

.
 - Observation: Hydrogen gas evolution will occur.^[2] The brown color of iodine will fade as is generated.
- Reflux: Once gas evolution subsides, heat the mixture to reflux for 18 hours.
- Quenching (Caution): Cool to room temperature. Carefully add Methanol dropwise to quench excess borane (vigorous bubbling).
- Workup: Evaporate the solvent. Dissolve the residue in 20% KOH and stir for 4 hours (to break the boron-amine complex). Extract with Dichloromethane (

).
- Purification: The crude amino alcohol is often pure enough for use.^[2] If not, recrystallize from Ethanol/Hexane.

Analytical Data Summary

Parameter	Value/Observation	Relevance
Molecular Weight	234.08 g/mol	Base Amino Acid
Appearance	White Crystalline Solid	High purity indicator
Solubility	Low in neutral water; Soluble in acidic/basic media or DMSO	Zwitterionic nature
TLC ()	~0.4 (BuOH:AcOH:H2O 4:1:[1] [2]1)	Migration is slower than Phe due to lipophilicity
Coupling Rate	Slow (vs Phe)	Requires HATU/HOAt

References

- Organic Syntheses. "Reduction of Amino Acids to Amino Alcohols". Org.[2][3][4] Synth. 1925, 5, 87. [Link]

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Sources

- 1. CAS 128833-96-5 | 2-Amino-3-(2,6-dichlorophenyl)propanoic acid - Synblock [synblock.com]
- 2. echemi.com [echemi.com]
- 3. researchgate.net [researchgate.net]
- 4. youtube.com [youtube.com]
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